

Comparative study of Ikarugamycin's activity against different bacterial strains

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Compound of Interest

Compound Name: **Ikarugamycin**

Cat. No.: **B608069**

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Comparative Study of Ikarugamycin's Antibacterial Activity

A Detailed Analysis for Researchers and Drug Development Professionals

Ikarugamycin, a polycyclic tetramate macrolactam antibiotic, has demonstrated notable antibacterial properties, particularly against Gram-positive bacteria. This guide provides a comparative analysis of **Ikarugamycin**'s efficacy against various bacterial strains, supported by experimental data. Detailed methodologies for key experiments are also presented to facilitate reproducibility and further research.

Quantitative Assessment of Antibacterial Activity

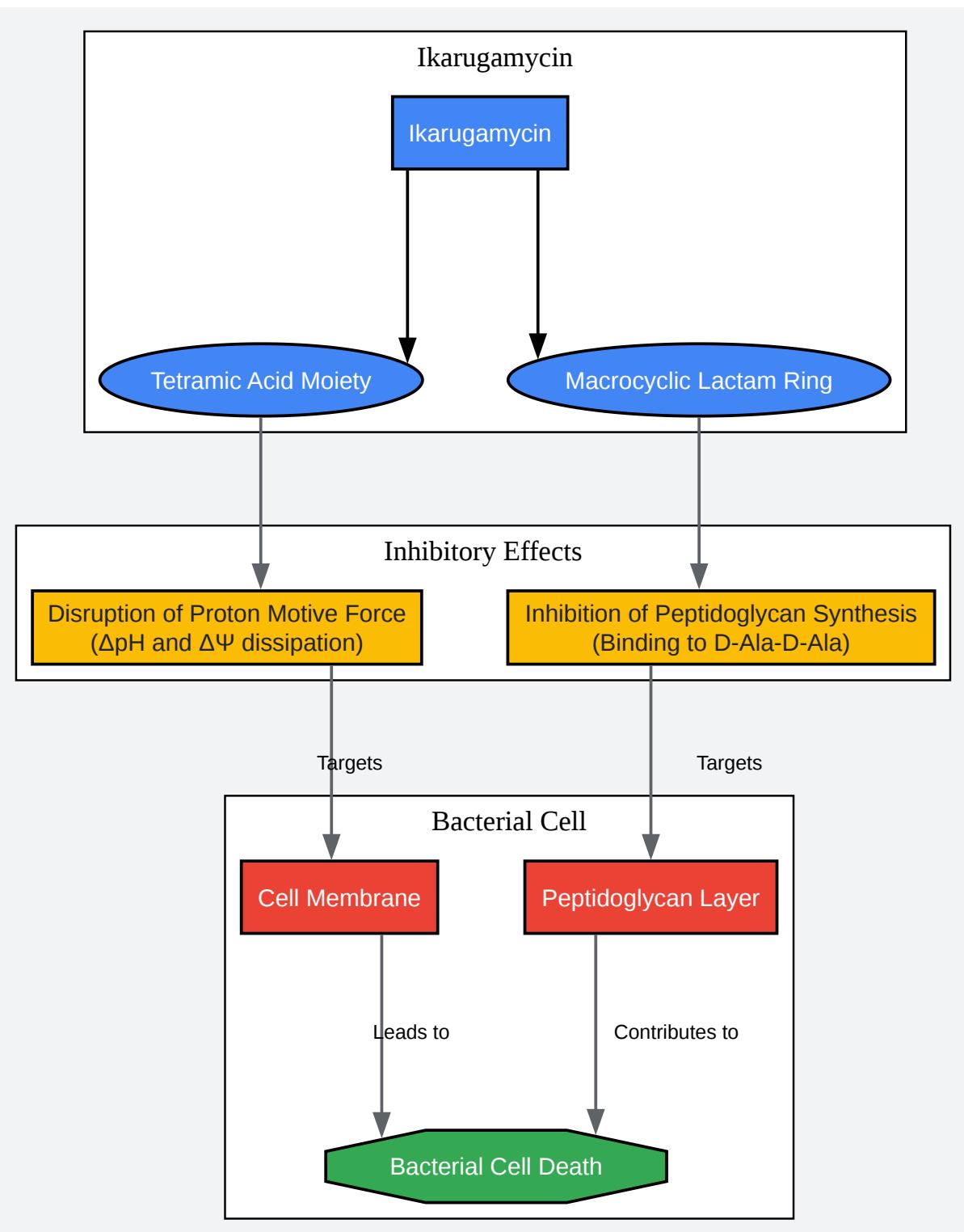
The antibacterial potency of **Ikarugamycin** is typically quantified by determining its Minimum Inhibitory Concentration (MIC), the lowest concentration of the antibiotic that prevents visible growth of a microorganism. The following table summarizes the MIC values of **Ikarugamycin** against several bacterial strains.

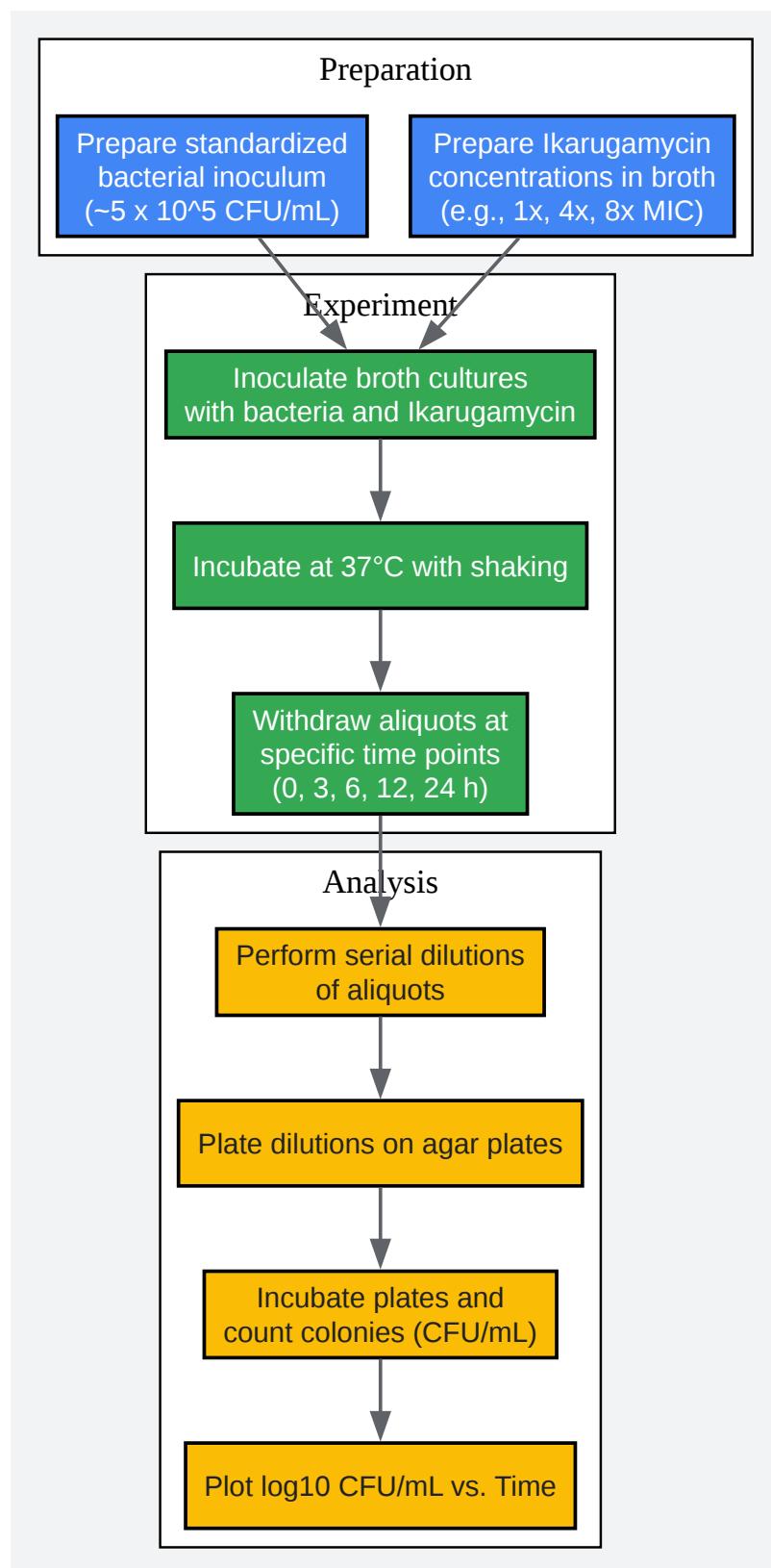
Bacterial Strain	Gram Staining	Type	MIC (μ g/mL)	Reference
Staphylococcus aureus	Gram-positive	Cocci	0.6[1][2][3]	[1][2]
Methicillin-resistant Staphylococcus aureus (MRSA)	Gram-positive	Cocci	2-4	
Escherichia coli	Gram-negative	Rod	>64	
Pseudomonas aeruginosa	Gram-negative	Rod	>64	

Note: The data indicates that **Ikarugamycin** is significantly more effective against Gram-positive bacteria, with particularly strong activity against *Staphylococcus aureus*, including methicillin-resistant strains. Its efficacy against the tested Gram-negative bacteria is limited at the concentrations evaluated.

Proposed Mechanism of Action

Ikarugamycin is hypothesized to exert its antibacterial effects through a dual-action mechanism, targeting fundamental components of bacterial cell integrity. This proposed pathway involves the disruption of the bacterial cell membrane's electrochemical potential and the inhibition of cell wall synthesis.



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References

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